

Unveiling the Enigma: The Structural Elucidation of Leucanthogenin Remains an Uncharted Scientific Frontier

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Compound of Interest

Compound Name: *Leucanthogenin*

Cat. No.: *B13906579*

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A comprehensive investigation into the scientific literature and chemical databases for "**Leucanthogenin**" has yielded no specific data regarding its chemical structure, spectroscopic properties, or biological activities. This indicates that **Leucanthogenin** may be an exceptionally rare, novel, or perhaps a yet-to-be-characterized natural product. The absence of empirical data precludes the creation of a specific technical guide on its structure elucidation.

However, the principles and workflow for determining the chemical structure of a novel compound are well-established. This guide provides a detailed overview of the multidisciplinary approach typically employed in the structural elucidation of natural products, serving as a blueprint for the potential future characterization of molecules like **Leucanthogenin**.

A Generalized Framework for Natural Product Structure Elucidation

The journey from the discovery of a new bioactive compound to the complete assignment of its three-dimensional structure is a meticulous process that integrates various analytical and spectroscopic techniques. This process can be broadly categorized into several key stages: isolation and purification, preliminary characterization, detailed spectroscopic analysis, and finally, structural confirmation.

Experimental Protocols: A Step-by-Step Approach

The elucidation of a chemical structure is fundamentally dependent on the purity of the analyte and the precise application of various experimental techniques.

1. Isolation and Purification:

The initial step involves the extraction of the compound from its natural source, followed by a series of chromatographic separations to obtain a pure sample.

- **Extraction:** The source material (e.g., plant, marine sponge, or microorganism) is typically subjected to solvent extraction, often starting with a non-polar solvent and progressing to more polar solvents to isolate a wide range of compounds.
- **Chromatography:** A combination of chromatographic techniques is employed for purification.
[1][2] This can include:
 - **Column Chromatography:** Often used for initial, large-scale separation based on polarity.
 - **High-Performance Liquid Chromatography (HPLC):** A high-resolution technique for the final purification of the compound.[3][4]
 - **Thin-Layer Chromatography (TLC):** Used to monitor the progress of purification and select appropriate solvent systems.[5]

2. Spectroscopic Analysis:

Once a pure compound is obtained, a suite of spectroscopic methods is used to piece together its molecular structure.[1][6]

- **Mass Spectrometry (MS):** Provides the molecular weight and elemental composition of the compound.[7][8][9][10] High-resolution mass spectrometry (HRMS) is crucial for determining the precise molecular formula.[4][11] Tandem mass spectrometry (MS/MS) experiments can reveal information about the fragmentation pattern, offering clues about the connectivity of atoms.[8][9]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** This is the most powerful tool for determining the carbon-hydrogen framework of a molecule.[11]

- ^1H NMR (Proton NMR): Provides information about the number of different types of protons, their chemical environment, and their proximity to other protons.[\[4\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- ^{13}C NMR (Carbon NMR): Reveals the number of unique carbon atoms in the molecule and their chemical environment.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- 2D NMR Techniques (COSY, HSQC, HMBC): These experiments establish the connectivity between protons (COSY), directly bonded protons and carbons (HSQC), and long-range correlations between protons and carbons (HMBC), allowing for the assembly of molecular fragments.
- Infrared (IR) Spectroscopy: Identifies the presence of specific functional groups (e.g., hydroxyl, carbonyl, double bonds) within the molecule.[\[16\]](#)
- Ultraviolet-Visible (UV-Vis) Spectroscopy: Provides information about the presence of chromophores and conjugated systems.[\[5\]](#)[\[11\]](#)

3. Chemical Derivatization and Degradation:

In some cases, chemical reactions are performed on the isolated compound to simplify the structure or to confirm the presence of certain functional groups. The spectroscopic data of the resulting derivatives can provide additional structural information.

Data Presentation: Organizing Spectroscopic Information

The systematic organization of spectroscopic data is critical for structural elucidation. The following tables illustrate how such data would be presented for a hypothetical compound.

Table 1: ^1H NMR Data (Example)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
3.75	d	8.5	1H	H-5
4.12	t	6.2	2H	H-1'
6.89	d	2.1	1H	H-8
7.15	dd	8.5, 2.1	1H	H-6

Table 2: ^{13}C NMR Data (Example)

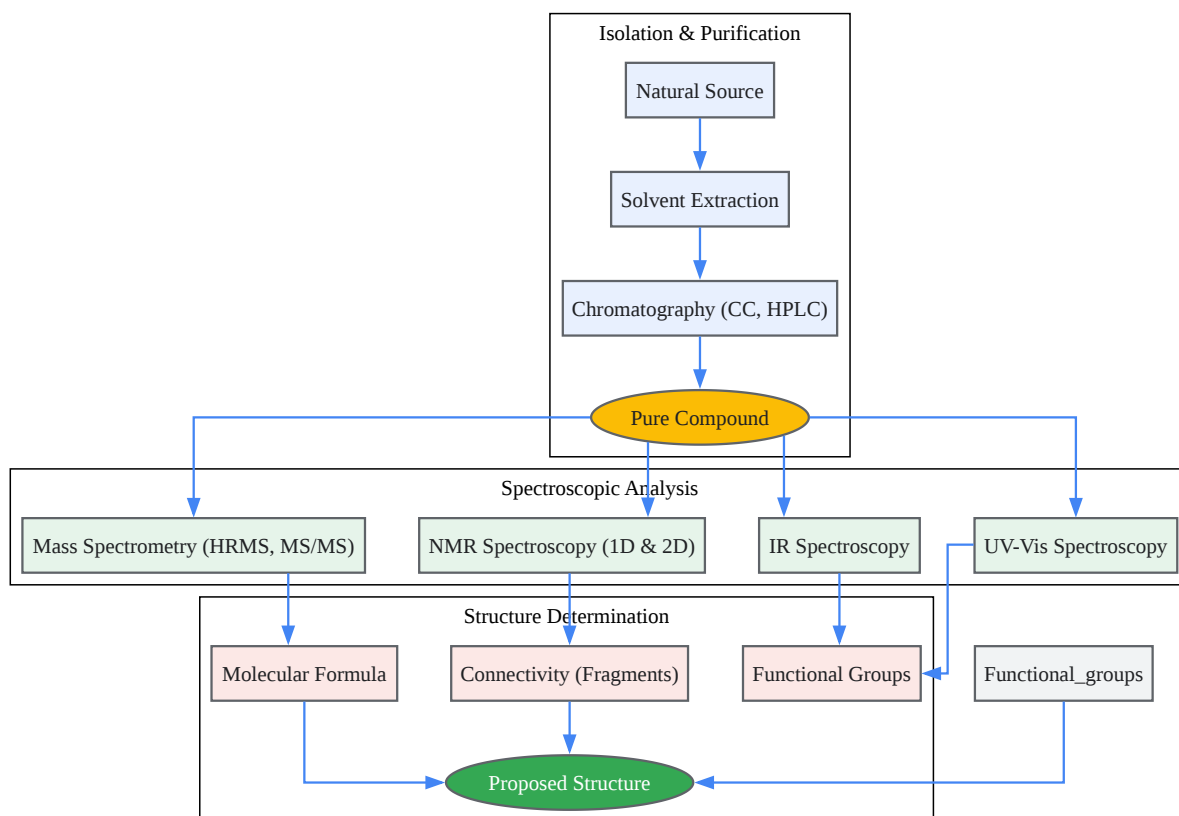
Chemical Shift (δ , ppm)	Carbon Type	Assignment
55.8	CH_3	OCH_3
102.3	CH	C-8
114.9	CH	C-6
145.7	C	C-7
160.1	C	C-9

Table 3: Mass Spectrometry Data (Example)

Ionization Mode	Mass Analyzer	m/z (Observed)	Molecular Formula	m/z (Calculated)
ESI+	TOF	315.1234 $[\text{M}+\text{H}]^+$	$\text{C}_{17}\text{H}_{18}\text{O}_6$	315.1229

Visualizing the Elucidation Process

The logical flow of structure elucidation can be represented as a workflow diagram.



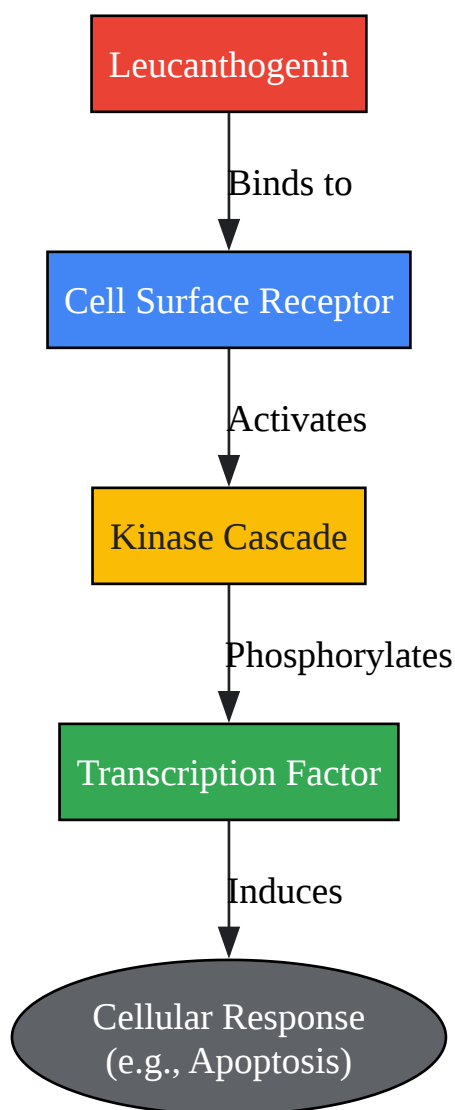
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Caption: Workflow for Natural Product Structure Elucidation.

Biological Activity and Signaling Pathways

Should **Leucanthogenin** be isolated and its structure determined, the next logical step would be to investigate its biological activity. This often involves screening the compound against various cell lines or enzymatic assays to identify potential therapeutic applications.[5][20][21][22][23] If a specific biological activity is identified, further studies would be conducted to elucidate the underlying mechanism of action, which may involve the modulation of specific signaling pathways.

For instance, if a compound is found to have anti-cancer properties, researchers would investigate its effect on pathways related to cell proliferation, apoptosis, and angiogenesis. This can be visualized as follows:



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Caption: Example of a Hypothetical Signaling Pathway.

Conclusion

While the chemical identity of **Leucanthogenin** remains unknown, the systematic application of modern analytical and spectroscopic techniques provides a clear path forward for its potential structure elucidation. The methodologies outlined in this guide represent the current state-of-the-art in natural product chemistry and are essential for the discovery and development of new therapeutic agents. Future research efforts that lead to the isolation of **Leucanthogenin** will undoubtedly rely on these established principles to unravel its molecular architecture and explore its biological potential.

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References

- 1. taylorandfrancis.com [taylorandfrancis.com]
- 2. researchgate.net [researchgate.net]
- 3. thno.org [thno.org]
- 4. rsc.org [rsc.org]
- 5. The flavonoid constituents of Leucaena leucocephala. Growing in Egypt, and their biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. clariant.com [clariant.com]
- 7. Leucine enkephalin--a mass spectrometry standard - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. chromatographyonline.com [chromatographyonline.com]
- 9. Application of liquid chromatography/mass spectrometry and liquid chromatography with tandem mass spectrometry to the analysis of the site-specific carbohydrate heterogeneity in erythropoietin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Development and validation of a liquid chromatography-tandem mass spectrometry assay for the quantification of lurbinctedin in human plasma and urine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 11. Structure Elucidation of Secondary Metabolites: Current Frontiers and Lingering Pitfalls - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Human Metabolome Database: 1H NMR Spectrum (1D, 500 MHz, H2O, experimental) (HMDB0000687) [hmdb.ca]
- 13. Human Metabolome Database: 1H NMR Spectrum (1D, D2O, experimental) (HMDB0000687) [hmdb.ca]
- 14. Human Metabolome Database: 1H NMR Spectrum (1D, 500 MHz, H2O, experimental) (HMDB0001645) [hmdb.ca]
- 15. Human Metabolome Database: 13C NMR Spectrum (1D, 125 MHz, H2O, experimental) (HMDB0000687) [hmdb.ca]
- 16. stoltz2.caltech.edu [stoltz2.caltech.edu]
- 17. 13C NMR Metabolomics: Applications at Natural Abundance - PMC [pmc.ncbi.nlm.nih.gov]
- 18. 13C-NMR Data from Coumarins from Moraceae Family [scirp.org]
- 19. chemguide.co.uk [chemguide.co.uk]
- 20. The Flavonoid Constituents of Leucaena Leucocephala. Growing in Egypt, and Their Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 21. mdpi.com [mdpi.com]
- 22. Biological Activities of Lichen-Derived Monoaromatic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Polyphenols of the Inuleae-Inulinae and Their Biological Activities: A Review [mdpi.com]
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